

Application Note: A Scalable Synthesis of Methoxy[(oxolan-3-yl)methyl]amine

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Compound of Interest

Compound Name: Methoxy[(oxolan-3-yl)methyl]amine

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Abstract

This application note details a robust and scalable synthetic route for the production of **Methoxy[(oxolan-3-yl)methyl]amine**, a key intermediate in pharmaceutical development. The described multi-step synthesis is designed for implementation at the kilogram scale, prioritizing process safety, efficiency, and the use of readily available starting materials. The core of the strategy involves a controlled oxidation followed by a one-pot reductive amination. Detailed protocols, in-process controls, and scale-up considerations are provided to guide researchers and process chemists in the successful execution of this synthesis.

Introduction

Methoxy[(oxolan-3-yl)methyl]amine is a substituted hydroxylamine derivative incorporating a tetrahydrofuran (THF) moiety. The unique structural features of this molecule make it a valuable building block in the synthesis of complex organic molecules, particularly in the discovery and development of novel therapeutic agents. As drug candidates progress through the development pipeline, the demand for key intermediates can rapidly increase from gram to

multi-kilogram quantities. This necessitates the development of a synthetic process that is not only high-yielding but also safe, economical, and environmentally sustainable on a larger scale.

This document outlines a scalable process, moving away from laboratory-scale procedures that often rely on expensive reagents or purification methods unsuitable for large-scale production, such as column chromatography. The presented route focuses on a two-step sequence starting from the commercially available (Tetrahydrofuran-3-yl)methanol.

Retrosynthetic Analysis and Strategy

The chosen synthetic strategy is a convergent two-step process designed for scalability and efficiency. The key transformation is a reductive amination, a widely utilized and robust method for C-N bond formation.^{[1][2]}

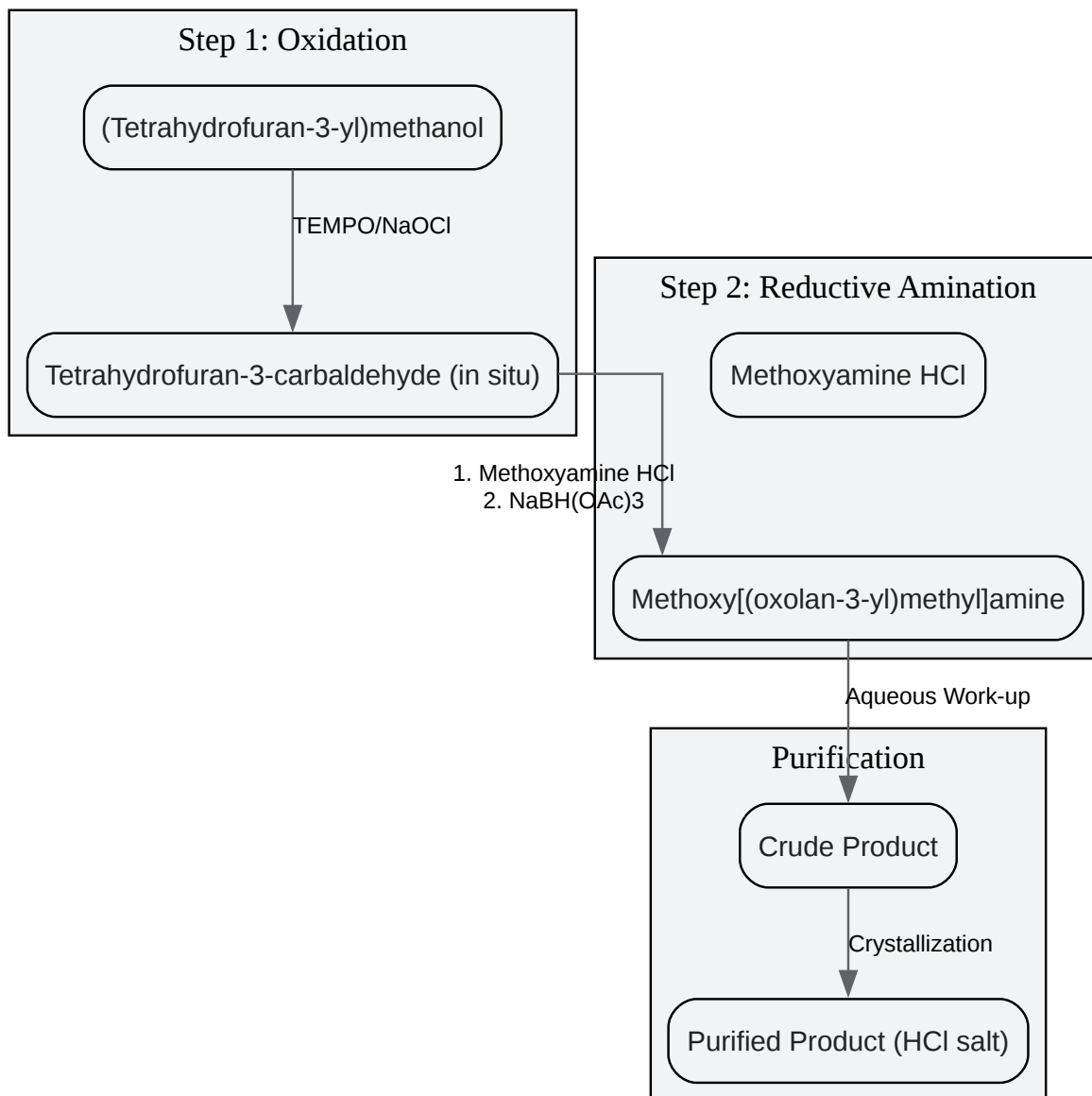
The retrosynthetic analysis is as follows:

- Final Product to Imine: The target molecule, **Methoxy[(oxolan-3-yl)methyl]amine**, can be formed via the reduction of the corresponding methoxyimine intermediate.
- Imine to Aldehyde and Methoxyamine: The methoxyimine can be synthesized through the condensation of Tetrahydrofuran-3-carbaldehyde and Methoxyamine (also known as O-methylhydroxylamine).^[3]
- Aldehyde to Alcohol: Tetrahydrofuran-3-carbaldehyde can be accessed through the selective oxidation of the commercially available (Tetrahydrofuran-3-yl)methanol.

This approach is advantageous for scale-up as it avoids the isolation of the potentially unstable aldehyde intermediate by telescoping the oxidation and reductive amination steps into a streamlined process.

Process Workflow Diagram

The overall synthetic workflow is depicted below.



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Caption: Scalable two-step synthesis of **Methoxy[(oxolan-3-yl)methyl]amine**.

Detailed Protocols and Experimental Procedures

Safety Precaution: All operations should be conducted in a well-ventilated fume hood.

Appropriate personal protective equipment (PPE), including safety glasses, lab coat, and chemical-resistant gloves, must be worn. Sodium triacetoxyborohydride is moisture-sensitive

and can release flammable gases upon contact with water.[4] Handle under an inert atmosphere where possible.

Step 1: Oxidation of (Tetrahydrofuran-3-yl)methanol to Tetrahydrofuran-3-carbaldehyde

This step employs a TEMPO-catalyzed oxidation, which is a mild and selective method for converting primary alcohols to aldehydes, suitable for large-scale operations.[5][6]

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Quantity	Moles
(Tetrahydrofuran-3-yl)methanol	102.13	1.00 kg	9.79
TEMPO	156.25	15.3 g	0.098
Potassium Bromide (KBr)	119.00	116 g	0.98
Dichloromethane (DCM)	84.93	10.0 L	-
Sodium Bicarbonate (NaHCO ₃)	84.01	1.65 kg	19.6
Sodium Hypochlorite (NaOCl, 12% soln)	74.44	6.7 L	~10.8
Saturated aq. Na ₂ S ₂ O ₃	-	2.0 L	-

Protocol:

- Reaction Setup: Charge a 20 L jacketed reactor, equipped with a mechanical stirrer, thermocouple, and addition funnel, with (Tetrahydrofuran-3-yl)methanol (1.00 kg, 9.79 mol), TEMPO (15.3 g, 0.098 mol), and dichloromethane (10.0 L).

- **Aqueous Phase Preparation:** In a separate vessel, dissolve potassium bromide (116 g, 0.98 mol) and sodium bicarbonate (1.65 kg, 19.6 mol) in deionized water (5.0 L).
- **Initial Cooling:** Cool the reactor contents to 0-5 °C with vigorous stirring.
- **Oxidant Addition:** Add the aqueous solution of KBr and NaHCO₃ to the reactor. Begin the slow, dropwise addition of 12% sodium hypochlorite solution (6.7 L) via the addition funnel, maintaining the internal temperature between 0-5 °C. The addition is highly exothermic and requires careful monitoring.
- **Reaction Monitoring (IPC-1):** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until complete consumption of the starting alcohol is observed (typically 2-3 hours).
- **Quenching:** Once the reaction is complete, quench the excess oxidant by adding saturated aqueous sodium thiosulfate (Na₂S₂O₃) solution (2.0 L) and stir for 30 minutes, allowing the temperature to rise to ambient.
- **Phase Separation:** Stop the stirrer and allow the layers to separate. Drain the lower organic (DCM) layer.
- **Extraction:** Extract the aqueous layer with DCM (2 x 2.0 L).
- **Combine and Proceed:** Combine the organic layers. This solution containing the crude Tetrahydrofuran-3-carbaldehyde is used directly in the next step without isolation.

Step 2: Reductive Amination to Methoxy[(oxolan-3-yl)methyl]amine

This step involves the formation of a methoxyimine intermediate in situ, followed by reduction with sodium triacetoxyborohydride (STAB), a mild and selective reducing agent for imines.^{[1][7][8]}

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Quantity	Moles
Crude Aldehyde Solution	-	~14 L	~9.79
Methoxyamine Hydrochloride	83.52	899 g	10.77
Sodium Triacetoxyborohydride (STAB)	211.94	2.49 kg	11.75
Dichloromethane (DCM)	84.93	5.0 L	-
Saturated aq. NaHCO ₃	-	5.0 L	-
2M Hydrochloric Acid (HCl) in Ether	-	As needed	-
Isopropyl Acetate (IPAc)	102.13	10.0 L	-

Protocol:

- **Reaction Setup:** To the crude aldehyde solution from Step 1, add Methoxyamine hydrochloride (899 g, 10.77 mol). Stir the resulting slurry at room temperature for 1 hour to facilitate imine formation.
- **Reducing Agent Addition:** Cool the mixture to 0-5 °C. Add sodium triacetoxyborohydride (2.49 kg, 11.75 mol) portion-wise over 1-2 hours, ensuring the internal temperature does not exceed 10 °C. The addition may cause some gas evolution.
- **Reaction Monitoring (IPC-2):** Allow the reaction to warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by HPLC or GC-MS until the imine intermediate is consumed.

- **Quenching:** Carefully and slowly quench the reaction by adding saturated aqueous NaHCO_3 solution (5.0 L). Stir vigorously for 1 hour.
- **Work-up and Extraction:** Separate the organic layer. Extract the aqueous layer with DCM (2 x 2.0 L). Combine all organic layers and wash with brine (2.0 L).
- **Drying and Concentration:** Dry the combined organic layers over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to obtain the crude free-base product as an oil.

Purification: Crystallization of the Hydrochloride Salt

Purification via crystallization is highly desirable for scale-up as it avoids chromatography and can provide a stable, solid form of the final product with high purity.^{[9][10]}

Protocol:

- **Salt Formation:** Dissolve the crude oil in isopropyl acetate (IPAc, 10.0 L).
- **pH Adjustment:** Cool the solution to 0-5 °C and slowly add 2M HCl in diethyl ether until the pH of a wet litmus paper test is acidic (pH ~1-2).
- **Crystallization:** A white precipitate will form. Stir the slurry at 0-5 °C for 2-4 hours to maximize crystal formation.
- **Isolation:** Isolate the solid product by filtration using a Büchner funnel.
- **Washing:** Wash the filter cake with cold IPAc (2 x 1.0 L).
- **Drying:** Dry the solid product in a vacuum oven at 40-45 °C to a constant weight.

Process Parameters and Data Summary

Parameter	Step 1: Oxidation	Step 2: Reductive Amination	Purification
Key Reagents	TEMPO, NaOCl	Methoxyamine HCl, NaBH(OAc) ₃	HCl in Ether, IPAc
Solvent	Dichloromethane	Dichloromethane	Isopropyl Acetate
Temperature	0-5 °C	0-10 °C (addition), RT (reaction)	0-5 °C
Reaction Time	2-3 hours	12-16 hours	2-4 hours
In-Process Control	GC/TLC	HPLC/GC-MS	-
Expected Yield	(Used in situ)	>80% (crude)	>90% (from crude)
Overall Yield	-	-	70-75%
Expected Purity	-	-	>98% (by HPLC)

Scale-up and Process Safety Considerations

- **Thermal Management:** The oxidation with sodium hypochlorite is highly exothermic. A jacketed reactor with efficient cooling is essential for maintaining the required temperature range. The rate of addition of the oxidant is the primary means of controlling the exotherm.
- **Reagent Handling (STAB):** Sodium triacetoxyborohydride reacts with moisture.^{[7][11][12]} It should be stored in a dry environment and handled under an inert atmosphere (e.g., nitrogen) for large-scale operations to prevent loss of reactivity and hydrogen gas evolution.
- **Off-Gassing:** The quenching of STAB with aqueous bicarbonate will release carbon dioxide. Ensure adequate ventilation and headspace in the reactor to handle the gas evolution safely.
- **Solvent Selection:** Dichloromethane is used for its excellent solvency and ease of separation from aqueous layers. However, due to environmental and health concerns, alternative solvents such as 2-methyltetrahydrofuran could be investigated for future process optimization. Isopropyl acetate is chosen for crystallization due to its favorable solubility profile for the HCl salt and lower toxicity.

- Purification: The crystallization process is a critical control point for achieving the desired purity. Seeding the solution with a small amount of pre-existing crystals can improve reproducibility and control over particle size. The choice of acid and solvent for salt formation is crucial and may require optimization.[\[13\]](#)[\[14\]](#)

Analytical Quality Control

The quality of the final product, **Methoxy[(oxolan-3-yl)methyl]amine** hydrochloride, should be assessed using a battery of analytical techniques to confirm its identity and purity.

- High-Performance Liquid Chromatography (HPLC): To determine purity and quantify any impurities. A reverse-phase C18 column with a suitable mobile phase (e.g., acetonitrile/water with a buffer) and UV detection is appropriate. Since the analyte lacks a strong chromophore, derivatization or alternative detection methods like ELSD or CAD may be necessary for impurity profiling.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure and identify any residual solvents.
- Mass Spectrometry (MS): To confirm the molecular weight of the free base.
- Loss on Drying (LOD): To determine the amount of residual solvent.

Conclusion

The synthetic route detailed in this application note provides a practical and scalable method for the production of **Methoxy[(oxolan-3-yl)methyl]amine** hydrochloride. By employing a TEMPO-catalyzed oxidation followed by a one-pot reductive amination and a final crystallization step, this process avoids problematic reagents and purification techniques, making it suitable for kilogram-scale manufacturing. The emphasis on process control, safety, and robust purification ensures the consistent production of high-purity material required for pharmaceutical development.

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